

Preparation of Amphotericin B Stock Solution for Laboratory Use

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Compound of Interest

Compound Name: Amphotericin b

Cat. No.: B1667258

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Amphotericin B is a polyene macrolide antibiotic widely used as a potent antifungal agent in both clinical settings and laboratory research. Its primary application in the lab is to prevent or eliminate fungal and yeast contamination in cell cultures. Due to its poor solubility in aqueous solutions at neutral pH, proper preparation of a concentrated stock solution is critical for its effective use. This document provides detailed protocols for the preparation, storage, and application of **Amphotericin B** stock solutions for routine laboratory use.

Amphotericin B functions by binding to ergosterol, a major component of fungal cell membranes. This binding alters the membrane's permeability, leading to the leakage of intracellular components and ultimately cell death. While highly effective against fungi, it is inactive against bacteria, rickettsia, and viruses.

Data Presentation: Solubility and Stability

The following table summarizes the key quantitative data for the preparation and storage of **Amphotericin B** stock solutions.

Parameter	Solvent	Concentration	Storage Temperature	Stability & Notes
Solubility	Dimethyl sulfoxide (DMSO)	30–40 mg/mL[1][2]	N/A	Yields a hazy solution.[1]
Dimethylformamide (DMF)	2–4 mg/mL[1][2]	N/A		
Water (pH 2 or 11)	Soluble[1][2]	N/A	Not suitable for most cell culture applications.	
Water (neutral pH)	Insoluble[1][2]	N/A		
Stock Solution	DMSO	2.5 mg/mL[1]	-20°C (long-term)[3]	Recommended for cell culture use. Filter-sterilize after preparation.[1] Can undergo 2-3 freeze-thaw cycles.[4]
Sterile Water (with deoxycholate)	2.5 mg/mL[2]	2-8°C	Yields a slightly hazy yellow solution.[2] Stable for 2-3 weeks.[3]	
Sterile Water (liposomal)	4 mg/mL[5][6]	2-8°C	Stable for up to 7 days, protected from light.[5]	
Working Concentration	Cell Culture Medium	2.5 mg/L (2.5 µg/mL)[1][3]	37°C	For routine prevention of contamination.[1][3]

Cell Culture Medium	5–10 mg/L (5-10 µg/mL)[1][2]	37°C	For treating existing contamination for 2-3 subcultures. [1][2][3]	
In-Culture Stability	Cell Culture Medium	N/A	37°C	Remains active for up to 3 days. [1][2][3]

Experimental Protocols

Protocol 1: Preparation of Amphotericin B Stock Solution in DMSO

This protocol is suitable for preparing a concentrated stock solution for use in cell culture.

Materials:

- **Amphotericin B** powder (crystalline solid)
- Dimethyl sulfoxide (DMSO), sterile
- Sterile, light-protecting microcentrifuge tubes or vials
- Sterile syringe filters (0.22 µm)

Procedure:

- In a sterile environment (e.g., a laminar flow hood), weigh out the desired amount of **Amphotericin B** powder.
- Add sterile DMSO to achieve a final concentration of 2.5 mg/mL. For example, to 2.5 mg of **Amphotericin B**, add 1 mL of DMSO.
- Vortex the solution until the **Amphotericin B** is dissolved. The solution may appear hazy.[1]

- Sterilize the solution by passing it through a 0.22 μm syringe filter into a sterile, light-protecting tube.
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.^[4]
- Store the aliquots at -20°C for long-term use.

Protocol 2: Reconstitution of Solubilized Amphotericin B (with Deoxycholate)

Some commercially available **Amphotericin B** formulations include sodium deoxycholate as a solubilizing agent and can be reconstituted in sterile water.

Materials:

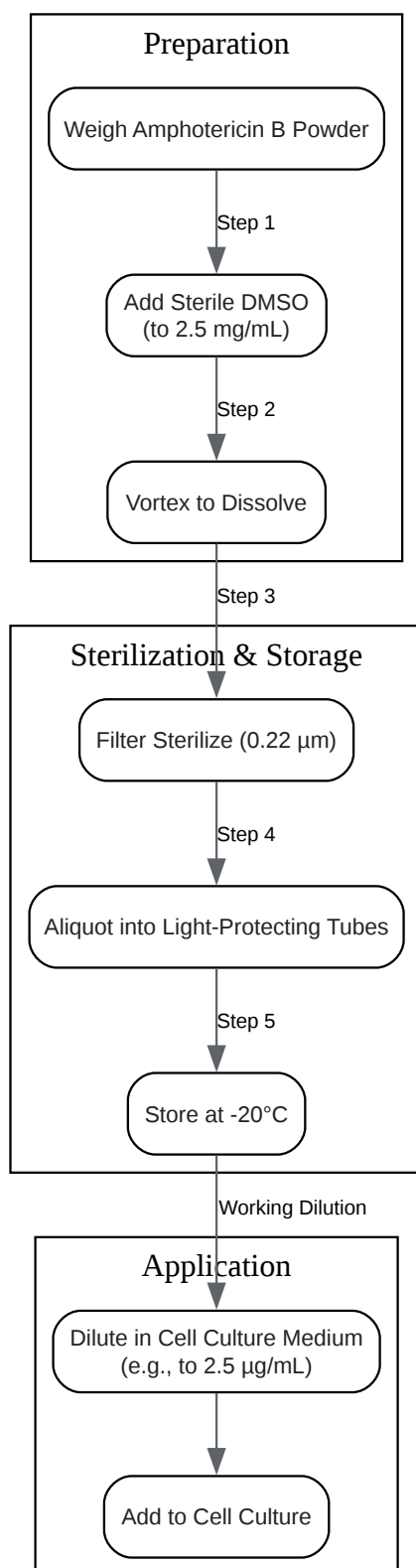
- **Amphotericin B** with sodium deoxycholate powder
- Sterile, deionized water
- Sterile, light-protecting tubes or vials

Procedure:

- Reconstitute the **Amphotericin B** powder with sterile, deionized water to the concentration specified by the manufacturer (e.g., 2.5 mg/mL).^[2]
- Mix gently to dissolve. The resulting solution will be a slightly hazy, yellow suspension.^[2] This solution does not typically require filter sterilization.^[2]
- Store the reconstituted solution at $2-8^{\circ}\text{C}$ for 2-3 weeks or freeze at -20°C for longer-term storage.^[3] Protect from light.

Visualizations

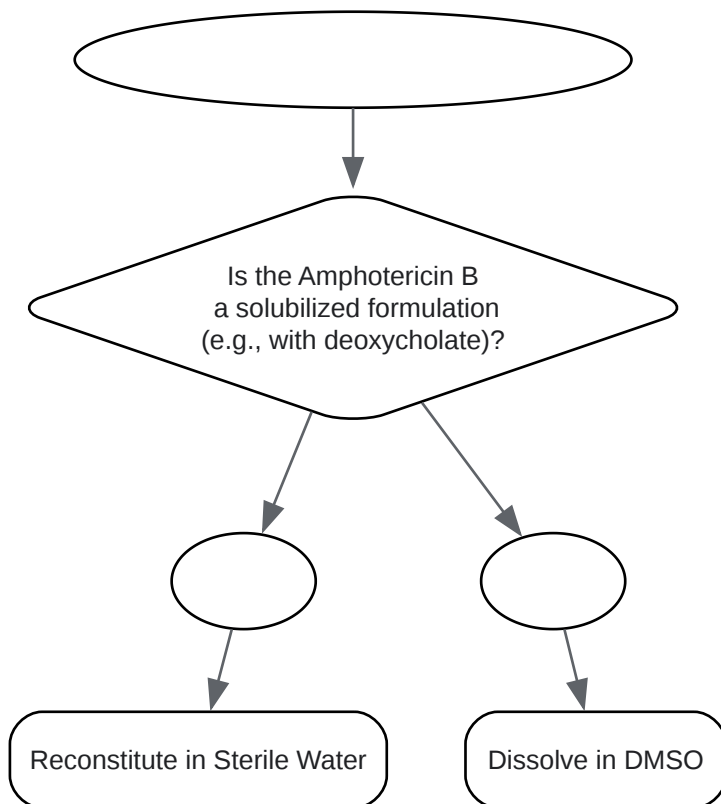
Experimental Workflow for DMSO-based Stock Solution



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Caption: Workflow for preparing a sterile **Amphotericin B** stock solution in DMSO.

Decision Tree for Solvent Selection



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Caption: Decision-making process for selecting the appropriate solvent for **Amphotericin B**.

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